

# Application Notes: Synthesis of Warhead-Linker Conjugates using Tos-PEG4-THP

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tos-PEG4-THP*

Cat. No.: *B2986632*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the reaction conditions and protocols for coupling the bifunctional linker, **Tos-PEG4-THP**, to a drug warhead. This linker is particularly useful in the construction of targeted therapeutics such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), where precise control over linker attachment is crucial.

The **Tos-PEG4-THP** linker possesses two key functional groups: a tosylate (Tos) and a tetrahydropyranyl (THP) protected alcohol. The tosyl group serves as an excellent leaving group for nucleophilic substitution, allowing for covalent attachment to the warhead.<sup>[1][2]</sup> The THP group is a common acid-labile protecting group for alcohols.<sup>[3]</sup> The overall process involves two main stages: the optional deprotection of the THP group and the subsequent coupling of the tosylated end of the PEG linker to a nucleophilic functional group on the warhead.

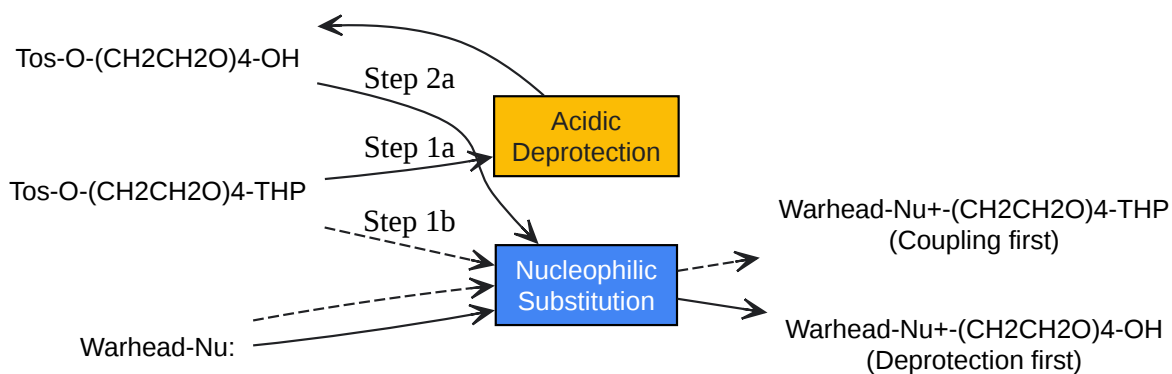
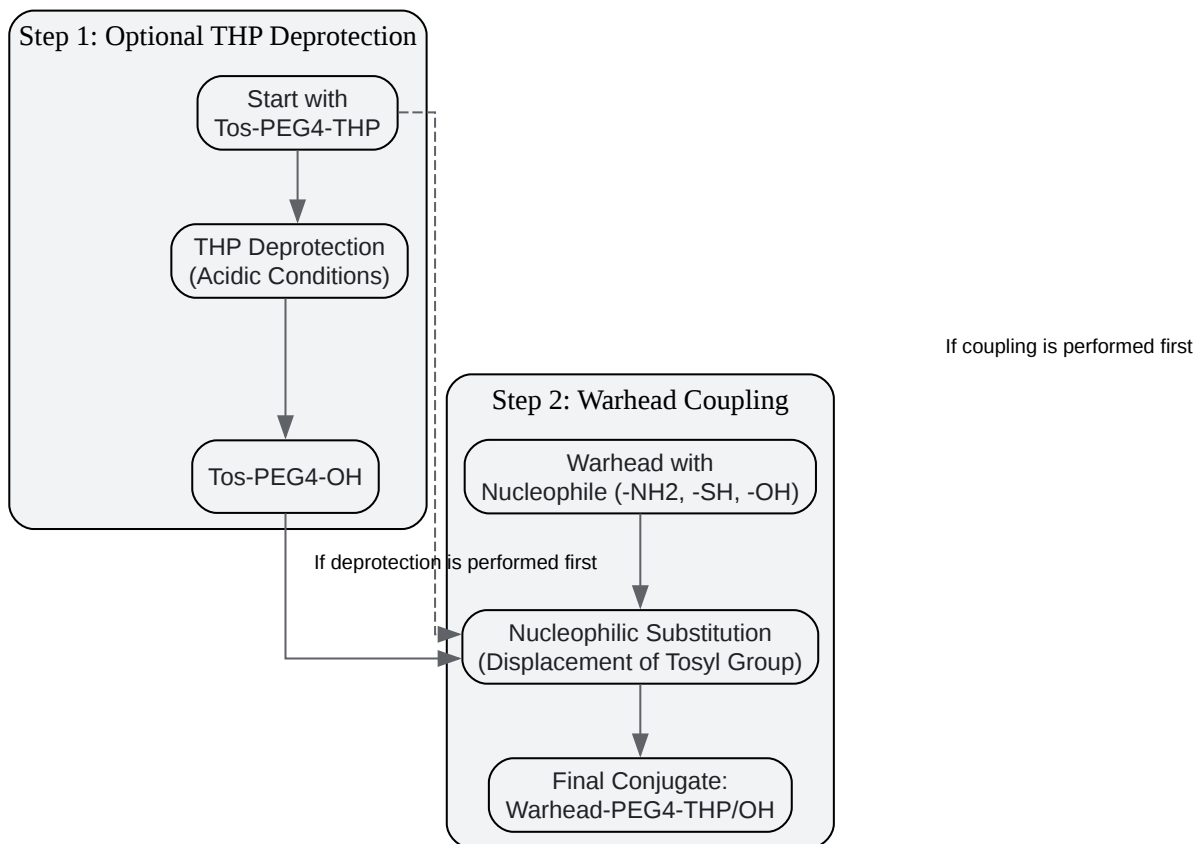
## Key Features of the **Tos-PEG4-THP** Linker:

- **Bifunctionality:** Allows for sequential or differential conjugation strategies.
- **PEG4 Spacer:** A hydrophilic polyethylene glycol spacer enhances the solubility and can improve the pharmacokinetic properties of the final conjugate.<sup>[4][5]</sup>
- **Reactive Tosyl Group:** The tosyl group is highly reactive towards common nucleophiles found on warhead molecules, such as amines, thiols, and hydroxyls, facilitating stable bond

formation.

## Experimental Workflow & Chemical Pathways

The general strategy for conjugating the **Tos-PEG4-THP** linker to a warhead is outlined below. The initial step depends on the desired final structure and the available functional groups on the warhead.



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## References

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)